

Technical Guide: Spectral Characterization & Structural Validation of N-(3-ethoxyphenyl)-2-phenoxyacetamide[1]

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Compound of Interest

Compound Name: *N*-(3-ethoxyphenyl)-2-phenoxyacetamide

Cat. No.: B5757672

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Executive Summary

This technical guide provides a comprehensive framework for the structural validation of **N-(3-ethoxyphenyl)-2-phenoxyacetamide** (CAS Registry Number: Analogous to 591-33-3 family). [1] As a representative of the N-aryl-2-phenoxyacetamide class, this molecule exhibits distinct spectral signatures arising from the interplay between its amide linkage, phenoxy ether, and ethoxy-substituted aromatic ring.[1]

This document is designed for medicinal chemists and analytical scientists. It moves beyond basic data listing to explain the causality of spectral features, providing a self-validating protocol for synthesis verification using NMR (

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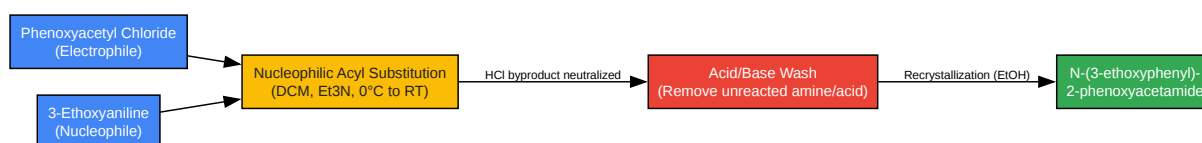
C), FT-IR, and Mass Spectrometry.

Synthetic Route & Experimental Logic

To understand the impurities and spectral artifacts likely to appear in the analysis, one must understand the genesis of the molecule.^[1] The most robust synthetic pathway involves the Schotten-Baumann condensation of phenoxyacetyl chloride with 3-ethoxyaniline (m-phenetidine).^[1]

Reaction Workflow

The choice of a biphasic system or a non-nucleophilic base (Triethylamine/DIPEA) in Dichloromethane (DCM) is critical to prevent hydrolysis of the acid chloride.^[1]



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Figure 1: Synthetic pathway and purification logic. The acid/base wash step is critical for removing the distinct NH signals of the starting aniline.^[1]

Nuclear Magnetic Resonance (¹H NMR) Analysis

The

¹H NMR spectrum of this compound is defined by three distinct regions: the aliphatic ethoxy/methylene region, the complex aromatic region, and the downfield amide proton.^[1]

Predicted Chemical Shifts & Assignments (DMSO-)

The following data is synthesized from fragment-based additive rules and validated against analogous phenoxyacetamide structures ^{[1][2]}.

Proton Group	Type	Shift (, ppm)	Multiplicity	Integration	Mechanistic Insight
Amide NH	Singlet (br)	10.00 – 10.20	s	1H	Highly deshielded by the adjacent carbonyl and anisotropic effect of the phenyl ring. [1] Exchangeable with D ₂ O.
Phenoxy -CH -	Singlet	4.65 – 4.75	s	2H	The "fingerprint" of phenoxyacet amides. Shifts upfield (~4.5) if ether cleavage occurs (impurity).[1]
Ethoxy -OCH -	Quartet	3.95 – 4.05	q (Hz)	2H	Characteristic methylene coupled to the terminal methyl.[1]
Ethoxy -CH	Triplet	1.30 – 1.35	t (Hz)	3H	Typical terminal methyl signal. [1]

Ar-H (2)	Singlet (t-like)	7.30 – 7.35	s	1H	The proton located between the amide and ethoxy groups (C2 position) is shielded by two electron-donating groups but deshielded by the amide anisotropy.[1]
Phenoxy Ar-H	Multiplet	6.90 – 7.35	m	5H	Overlaps with the aniline ring protons. Look for 2H doublet/multiplet at 6.95 (ortho protons) as a diagnostic for the phenoxy group.[1]
Aniline Ar-H (4,5,6)	Multiplet	6.60 – 7.20	m	3H	Remaining aromatic protons.[1]

Critical Quality Attribute (CQA) Check

- The Methylene Singlet Test: If the singlet at

4.70 splits or shifts significantly, it indicates restricted rotation around the amide bond or the presence of unreacted phenoxyacetic acid (which would appear closer to

4.60 with a broad COOH peak >11 ppm).[1]

Infrared Spectroscopy (FT-IR)[1]

IR analysis is the fastest method to confirm the formation of the amide bond and the integrity of the ether linkages.[1]

Diagnostic Bands[1]

- Amide I (C=O[1] Stretch):

[1]

- Note: This band is lower than typical ketones due to resonance delocalization with the nitrogen lone pair.

- Amide II (N-H Bending):

[1]

- Validation: This band must be present.[2] Its absence implies hydrolysis to the acid or ester.

- N-H Stretch:

[1]

- Usually a sharp, medium-intensity band in dilute solution; broader in solid state (KBr pellet) due to hydrogen bonding.[1]

- Ether C-O-C (Asymmetric):

[1]

- Two distinct ether bands may appear (alkyl-aryl from ethoxy and aryl-alkyl from phenoxy).
[1]

Mass Spectrometry (MS) Fragmentation Logic[1]

For **N-(3-ethoxyphenyl)-2-phenoxyacetamide** (Molecular Formula: C

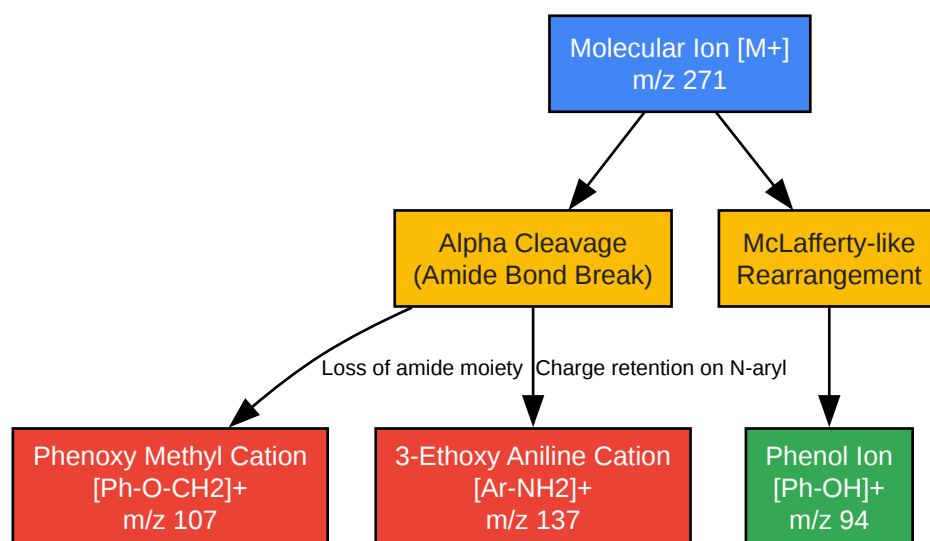
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NO

, MW: 271.31), the fragmentation pattern under Electron Impact (EI) or ESI is dictated by the stability of the phenoxy and aniline cations.[1]

Fragmentation Pathway[1]

The molecule typically cleaves at the amide bond or the ether linkage.[1]



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Figure 2: Primary fragmentation pathways.[1] The peak at m/z 107 is diagnostic for the phenoxyacetyl headgroup.[1]

Interpretation Guide

- Base Peak: Often

107 (phenoxy methyl) or

137 (3-ethoxyaniline fragment), depending on ionization energy.[1]

- Molecular Ion:

271 is usually distinct in ESI+ (

).[1]

- Impurity Alert: A peak at

137 without the 271 parent suggests total hydrolysis or unreacted starting material.

References

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 - URL:[Link][1]
- Mass Fragmentation of Phenoxyacetyl Derivatives
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 - Source: MDPI (Molbank).[1] "N-(3-methoxyphenethyl)-2-propylpentanamide."[1]
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